YM-201636 Selectivity Profile: A Precision Guide for Lipid Kinase Researchers

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Compound of Interest

Compound Name:	*YM-201636*
Cat. No.:	*B8072291*

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Executive Summary

YM-201636 is a cell-permeable, reversible inhibitor of the mammalian Class III phosphatidylinositol phosphate kinase, PIKfyve (phosphatidylinositol-3-phosphate 5-kinase).[1] While it is a standard tool compound for blocking the synthesis of PI(3,5)P2, its utility relies on a precise understanding of its concentration-dependent selectivity window.

Unlike newer generation inhibitors (e.g., Apilimod), **YM-201636** exhibits a distinct "dual-phase" inhibition profile where it preferentially inhibits the synthesis of PtdIns5P at low concentrations (10–25 nM) before fully blocking PtdIns(3,5)P2 production at higher concentrations (>33 nM). This guide delineates its specificity against a lipid kinase panel and provides validated protocols for verifying target engagement.

Mechanistic Background: The PIKfyve Signaling Node[2][3]

PIKfyve is the sole enzyme responsible for synthesizing PI(3,5)P2 from PI(3)P. This conversion is critical for the maturation of early endosomes into late endosomes and lysosomes. Inhibition

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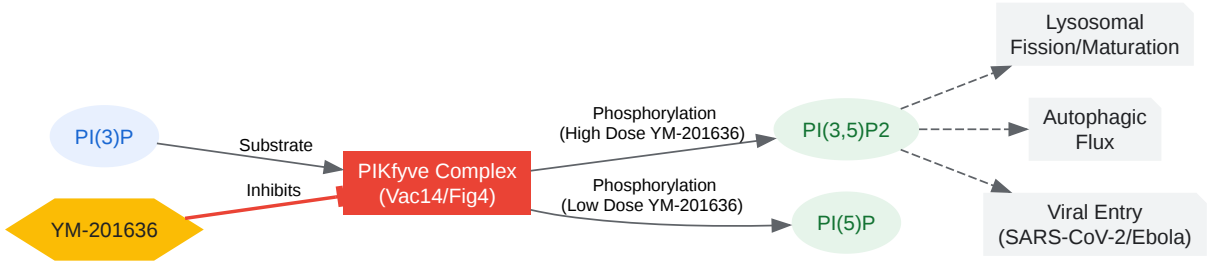
of this pathway leads to the hallmark phenotype of cytoplasmic vacuolization (enlarged endosomes) and blocks retroviral/filoviral egress.

Pathway Visualization

The following diagram illustrates the PIKfyve enzymatic node and the specific intervention point of **YM-201636**.



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Caption: PIKfyve converts PI(3)P to PI(3,5)P2 and PI(5)P. **YM-201636** inhibits this step, disrupting lysosomal fission and viral entry.

Comparative Selectivity Profile

The following data aggregates selectivity screens comparing **YM-201636** against its primary alternative, Apilimod, and relevant off-targets.

Potency & Selectivity Table[4][5]

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Target / Kinase	YM-201636 IC50	Apilimod IC50	Selectivity Insight
PIKfyve (Primary)	33 nM	~5–14 nM	Apilimod is ~3-5x more potent and generally cleaner.
Class IA PI3K (p110α)	3,300 nM (3.3 µM)	> 10,000 nM	Critical Off-Target: YM-201636 hits p110α at high doses (>1 µM).
Type IIγ PtdInsP Kinase	> 10,000 nM	> 10,000 nM	No significant inhibition.
Type Iα PtdInsP Kinase	> 2,000 nM	> 10,000 nM	Weak inhibition by YM-201636.
Yeast Fab1	> 5,000 nM	N/A	YM-201636 does not inhibit the yeast ortholog.[2]
p38 MAPK	No direct inhibition	No direct inhibition	Note: p38 inhibitors (e.g., SB203580) off-target PIKfyve, but YM-201636 does not inhibit p38.

Critical Analysis of Off-Target Effects

- The p110α Window: Researchers must maintain **YM-201636** concentrations below 1 µM to avoid confounding results from Class IA PI3K inhibition. At 800 nM, **YM-201636** effectively blocks retroviral budding with minimal PI3K crosstalk.
- Substrate Bias: Uniquely, **YM-201636** inhibits PtdIns5P synthesis preferentially (IC50 ~10-25 nM) compared to PtdIns(3,5)P2.[3] This allows for potential dissection of PI5P-specific functions at tightly controlled low doses, a feature not typically described for Apilimod.
- The p38 MAPK Confounder: Literature indicates a "synergistic" relationship. **YM-201636** treatment induces compensatory p38 MAPK activation. Conversely, pyridinyl imidazole p38

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inhibitors (like SB203580) have been shown to off-target PIKfyve directly.[4] Do not use SB203580 as a negative control for **YM-201636** studies.

Experimental Protocol: Validating PIKfyve Inhibition

To confirm **YM-201636** activity in your specific system, use the ADP-Glo™ Kinase Assay. This bioluminescent assay quantifies the ADP generated during the PIKfyve phosphorylation reaction.

Reagents Required[7][8][9][10][11][12][13][14]

- Enzyme: Recombinant human PIKfyve (active, GST-tagged).
- Substrate: PI(3)P:PS lipid vesicles (Phosphatidylinositol-3-phosphate / Phosphatidylserine).
- Assay Buffer: 50 mM HEPES (pH 7.5), 50 mM NaCl, 3 mM MgCl2, 0.025% BSA, 0.1 mM Na3VO4.
- Detection: ADP-Glo™ Kinase Assay Kit (Promega).

Workflow Diagram

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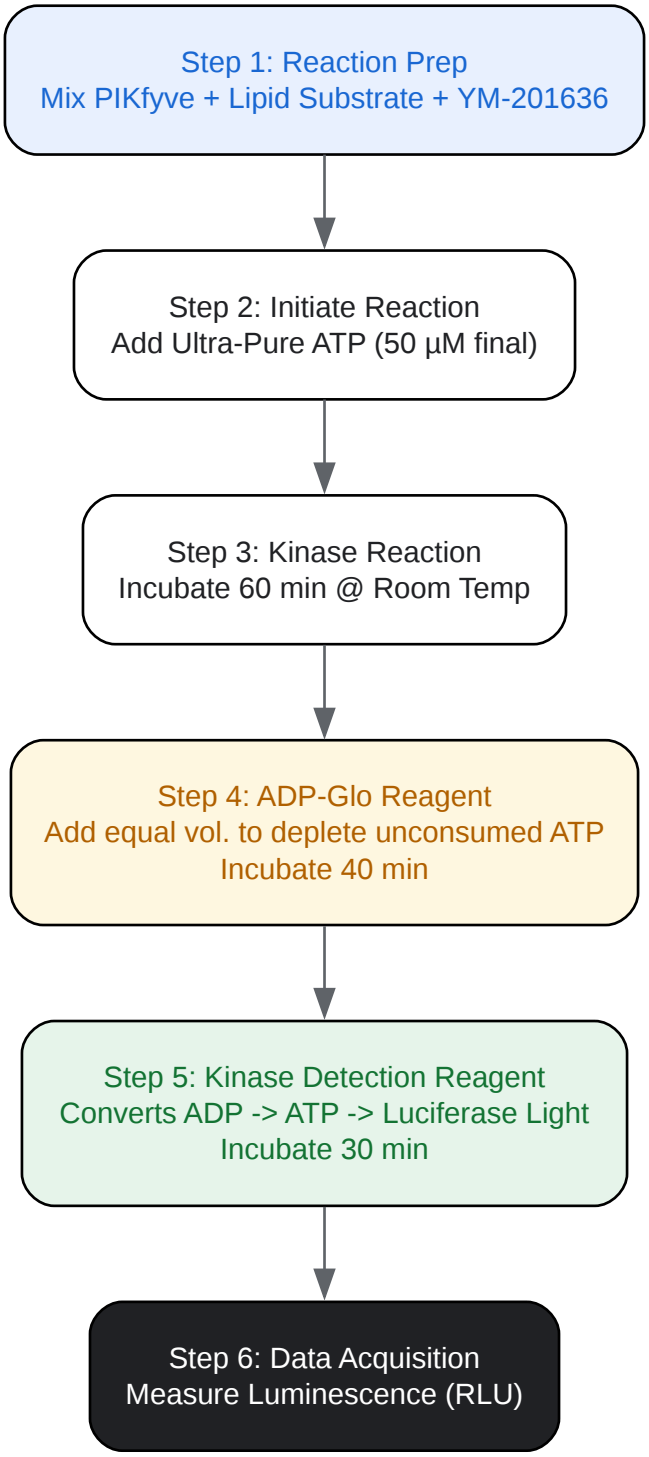

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Caption: Step-by-step ADP-Glo workflow for quantifying PIKfyve inhibition by **YM-201636**.

Protocol Steps

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- Preparation: Dilute **YM-201636** in 100% DMSO to 100x the desired final concentration.
- Enzyme Mix: Prepare PIKfyve enzyme solution in Assay Buffer.
- Substrate Mix: Prepare lipid vesicles (PI:PS) and sonicate to ensure uniform size.
- Reaction: In a 384-well white plate, add:
  - 2 µL Inhibitor (**YM-201636**)
  - 4 µL Enzyme Mix
  - 4 µL Substrate/ATP Mix
- Incubation: Shake for 1 min, then incubate for 60 min at 25°C.
- Detection: Add 10 µL ADP-Glo Reagent (stops kinase, depletes ATP). Incubate 40 min.
- Development: Add 20 µL Kinase Detection Reagent (converts ADP to light). Incubate 30 min.
- Read: Measure luminescence. Calculate IC50 using a non-linear regression fit (log(inhibitor) vs. response).

Performance Analysis & Recommendations

When to Use YM-201636[11]

- Differentiation of Phosphoinositides: Use **YM-201636** if you need to distinguish between PI5P and PI(3,5)P2 roles by titrating the dose (low vs. high).
- Historical Comparison: Essential when replicating or comparing data with studies published between 2008–2015, where **YM-201636** was the primary tool compound.

When to Switch to Apilimod

- Pure Selectivity: If your study requires absolute exclusion of PI3K crosstalk (e.g., in insulin signaling studies where p110α is critical), Apilimod is the superior choice due to its higher selectivity index.

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- In Vivo Potency: Apilimod generally exhibits better pharmacokinetic properties and potency for animal models.

Safety & Handling

- Cytotoxicity: **YM-201636** can induce cell death in sensitive lines (e.g., neurons, certain cancer lines) via autophagy dysregulation. Always perform a viability control (e.g., CellTiter-Glo) alongside functional assays.
- Solubility: Soluble in DMSO up to 10 mM. Avoid aqueous storage; use fresh dilutions.

References

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